

# The Strategic Utility of 6-Chloro-5-cyanopicolinic Acid in Modern Synthesis

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## Compound of Interest

Compound Name: 6-Chloro-5-cyanopicolinic acid

Cat. No.: B1424136

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**6-Chloro-5-cyanopicolinic acid** has emerged as a highly versatile and strategically important chemical intermediate in the fields of pharmaceutical and agrochemical research and development. Its unique trifunctionalized pyridine scaffold, featuring a reactive chlorine atom, a synthetically malleable cyano group, and a carboxylic acid handle, offers a powerful platform for the construction of complex molecular architectures. This guide provides an in-depth exploration of the reactivity and synthetic applications of this valuable building block, complete with detailed protocols and mechanistic insights to empower researchers in their synthetic endeavors.

## Core Chemical Attributes and Reactivity Profile

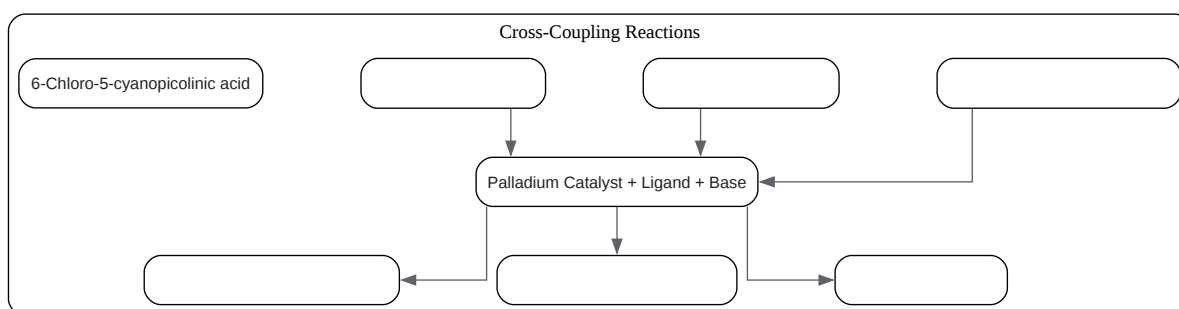
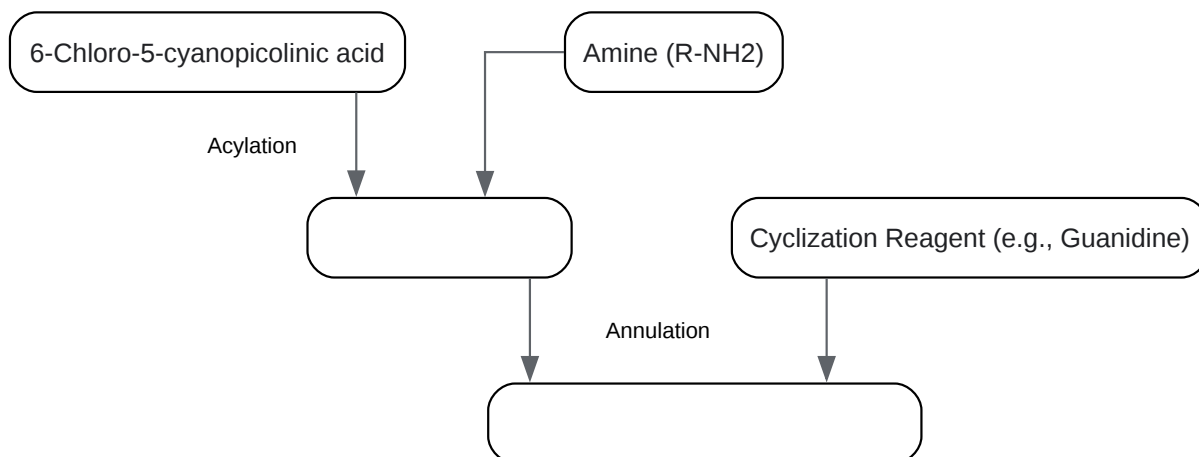
The synthetic potential of **6-Chloro-5-cyanopicolinic acid** is rooted in the distinct reactivity of its three functional groups. Understanding the interplay of these groups is paramount to designing efficient and selective synthetic transformations.

Property	Value	Source
CAS Number	53234-56-3	<a href="#">[1]</a>
Molecular Formula	C <sub>7</sub> H <sub>3</sub> ClN <sub>2</sub> O <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	182.57 g/mol	<a href="#">[1]</a>
Purity	Typically ≥95%	<a href="#">[1]</a>

The pyridine ring, being electron-deficient, activates the 6-position towards nucleophilic aromatic substitution (S<sub>N</sub>Ar), making the chloro group a good leaving group. The cyano and carboxylic acid groups at the 5- and 2-positions, respectively, further influence the electronic properties of the ring and offer additional sites for chemical modification.

## Application in the Synthesis of Bioactive Heterocycles: The Pyrido[2,3-d]pyrimidine Core

A prominent application of **6-Chloro-5-cyanopicolinic acid** is in the synthesis of pyrido[2,3-d]pyrimidines, a class of fused heterocyclic compounds with a wide range of biological activities, including kinase inhibition for cancer therapy.[\[2\]](#)[\[3\]](#) The following workflow illustrates a typical synthetic approach.



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## Sources

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- 2. researchgate.net [researchgate.net]
- 3. Review on the Synthesis and Therapeutic Potential of Pyrido[2,3-d], [3,2-d], [3,4-d] and [4,3-d]pyrimidine Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
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